

# Essential Safety and Logistical Information for Handling D-Glucose-d7

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## Compound of Interest

Compound Name: *D-Glucose-d7*

Cat. No.: *B12423819*

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For researchers, scientists, and drug development professionals, the safe and efficient handling of isotopically labeled compounds is paramount. This guide provides essential, immediate safety and logistical information for **D-Glucose-d7**, including operational and disposal plans, to ensure minimal risk and maintain experimental integrity.

## Key Safety and Handling Parameters

**D-Glucose-d7** is a stable, non-radioactive isotopically labeled compound.<sup>[1]</sup> Its handling and disposal protocols are largely comparable to those for unlabeled D-Glucose. The primary consideration is to prevent contamination of the isotopically labeled material and the surrounding environment.

Parameter	Information	Citation
Chemical Nature	Solid, powder	
Radioactivity	Not radioactive	[1]
Primary Hazards	While generally not hazardous, inhalation of dust should be avoided. May cause mild irritation to eyes and respiratory tract.	[2]
Storage Temperature	Room temperature or as specified by the supplier. Some suppliers recommend 4°C for long-term storage.	[3]
Shipping Condition	Typically shipped at room temperature.	[3][4]

## Personal Protective Equipment (PPE)

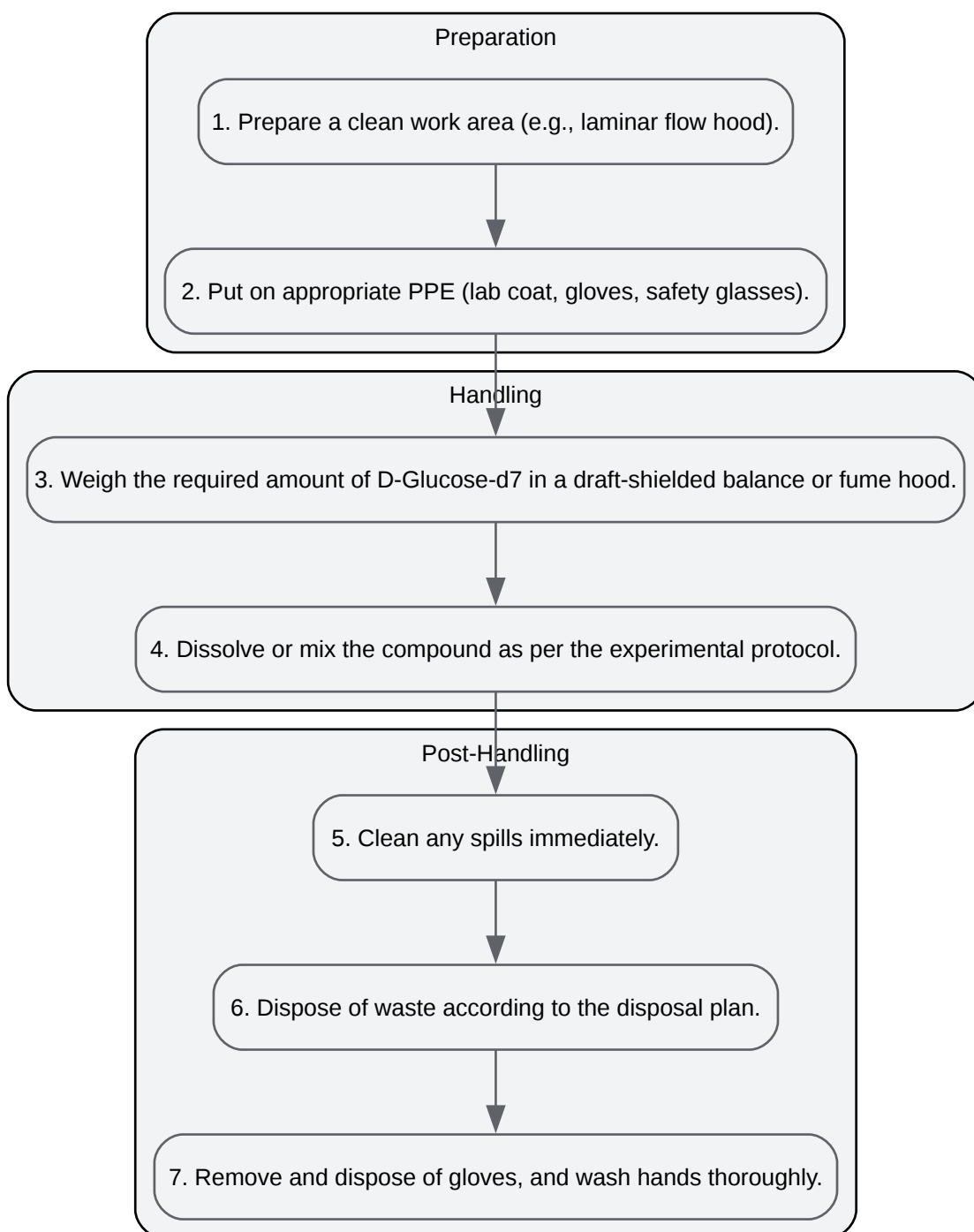
Standard laboratory PPE is required to prevent contamination and ensure personal safety.

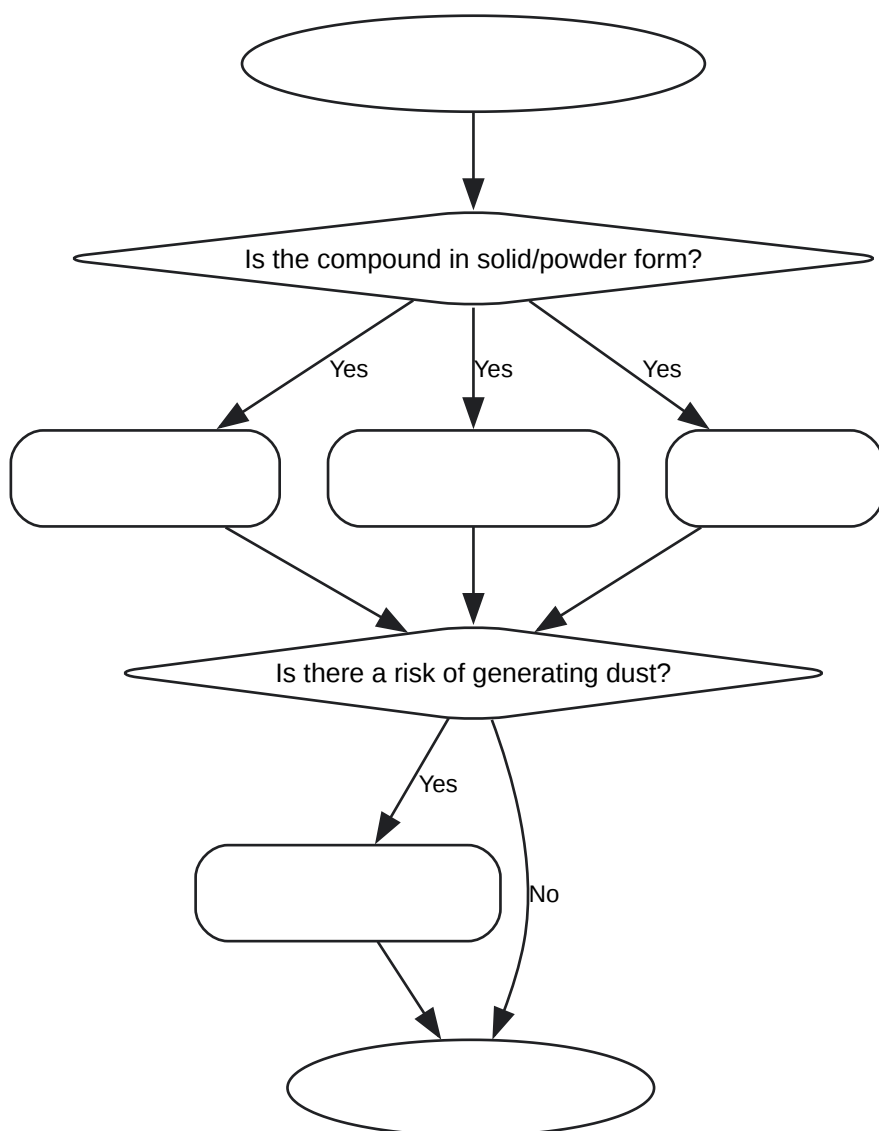
Equipment	Specification	Rationale	Citation
Gloves	Nitrile, powder-free	To protect skin from contact and prevent contamination of the sample.	<a href="#">[5]</a> <a href="#">[6]</a>
Eye Protection	Safety glasses with side shields or goggles	To protect eyes from dust particles.	<a href="#">[6]</a> <a href="#">[7]</a>
Lab Coat	Standard laboratory coat	To protect clothing and skin from accidental spills.	<a href="#">[6]</a> <a href="#">[7]</a>
Respiratory Protection	Not generally required under normal use with adequate ventilation. A dust mask may be used if generating dust.	To prevent inhalation of airborne particles.	<a href="#">[2]</a>

## Operational Plan for Safe Handling

Following a systematic workflow is crucial to minimize exposure and prevent cross-contamination.

Experimental Workflow for Handling **D-Glucose-d7**





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## References

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